

In-Depth Technical Guide: Properties of 2-(4-Chlorophenoxy)ethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(4-Chlorophenoxy)ethanol

Cat. No.: B3425117

[Get Quote](#)

This document provides a concise technical overview of the fundamental molecular properties of **2-(4-Chlorophenoxy)ethanol**, tailored for researchers, scientists, and professionals in drug development.

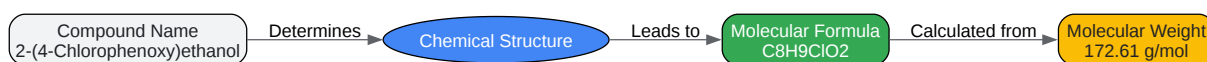
Core Molecular Data

2-(4-Chlorophenoxy)ethanol is an aromatic ether. The core quantitative data for this compound, including its molecular formula and weight, are summarized below for clear reference and comparison.

Property	Value	Source
Molecular Formula	C8H9ClO2	[1][2][3][4][5][6]
Molecular Weight	172.61 g/mol	[1][2][3][6]
IUPAC Name	2-(4-chlorophenoxy)ethanol	[1]
CAS Registry Number	1892-43-9	[3][4][7]

Logical Relationship of Molecular Identifiers

The following diagram illustrates the logical flow from the compound's name to its fundamental molecular properties.



[Click to download full resolution via product page](#)

Caption: Relationship between compound name and molecular properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(4-Chlorophenoxy)ethanol | C8H9ClO2 | CID 15907 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-(4-Chlorophenoxy)ethanol (38797-58-9) for sale [vulcanchem.com]
- 3. chemsynthesis.com [chemsynthesis.com]
- 4. Page loading... [wap.guidechem.com]
- 5. Ethanol, 2-(4-chlorophenoxy)- (CAS 1892-43-9) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 6. 2-(4-CHLOROPHENOXY)ETHANOL | 1892-43-9 [amp.chemicalbook.com]
- 7. Ethanol, 2-(4-chlorophenoxy)- [webbook.nist.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: Properties of 2-(4-Chlorophenoxy)ethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3425117#2-4-chlorophenoxy-ethanol-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com